

An In-depth Technical Guide to the Chemical Structure of m-PEG9-SH

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Compound of Interest		
Compound Name:	m-PEG9-SH	
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This guide provides a detailed overview of the chemical structure, properties, and visual representation of methoxy-polyethylene glycol (9)-thiol (**m-PEG9-SH**), a heterobifunctional polymer commonly utilized in bioconjugation, drug delivery, and nanotechnology.

Core Chemical Structure

The chemical structure of **m-PEG9-SH** is linear and composed of three distinct functional regions: a terminal methoxy group, a polyethylene glycol chain of nine repeating ethylene oxide units, and a terminal thiol group.[1] This specific arrangement makes it a monofunctional PEG derivative, where the thiol group provides a reactive site for conjugation.[2]

- Methoxy Group (m-): The "m" in m-PEG9-SH stands for a methoxy group (CH₃O-), which
 caps one end of the polymer chain.[3][4] This group is chemically inert, preventing the PEG
 chain from reacting at this terminus and ensuring its monofunctional nature.
- Polyethylene Glycol (PEG) Linker: The central part of the molecule consists of a polyethylene glycol chain. The "(PEG)9" designation indicates that there are nine repeating units of ethylene glycol (-CH₂CH₂O-).[5] This PEG linker is hydrophilic, imparting water solubility to the entire molecule and to any conjugate it is attached to. PEGylation, the process of attaching PEG chains to molecules, is a widely used technique to improve the pharmacokinetic and pharmacodynamic properties of therapeutic agents.
- Thiol Group (-SH): The other end of the PEG chain is terminated with a thiol (or sulfhydryl) group (-SH).[1][6] This functional group is highly reactive and serves as the primary site for



conjugation. The thiol group can form covalent bonds with other molecules, such as proteins, peptides, or nanoparticles, through various chemical reactions.[4] It has a particularly high affinity for gold surfaces, making m-PEG-SH derivatives valuable for the functionalization of gold nanoparticles.[1]

The full chemical name for **m-PEG9-SH** is 2,5,8,11,14,17,20,23,26-Nonaoxaoctacosane-28-thiol.[5]

Quantitative Data Summary

The key quantitative properties of **m-PEG9-SH** are summarized in the table below for easy reference.

Property	Value	Reference
Full Chemical Name	2,5,8,11,14,17,20,23,26- Nonaoxaoctacosane-28-thiol	[5]
Synonyms	mPEG9-Thiol, mPEG-SH	[2][5]
CAS Number	651042-84-1	[5]
Molecular Formula	C19H40O9S	[5]
Molecular Weight	444.58 g/mol	[5]

Visual Representation of the Chemical Structure

The following diagram illustrates the chemical structure of **m-PEG9-SH**, detailing the arrangement of its constituent atoms and functional groups.

Figure 1: Chemical structure of m-PEG9-SH.

Experimental Protocols

While this guide focuses on the chemical structure, the utility of **m-PEG9-SH** is demonstrated through its application in various experimental protocols. A common application is the functionalization of gold nanoparticles.





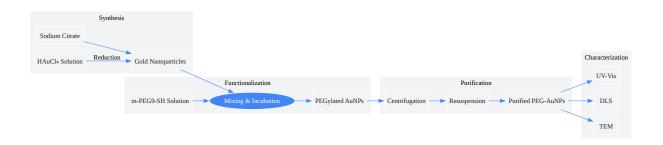


Protocol: Gold Nanoparticle Functionalization with m-PEG9-SH

- Synthesis of Gold Nanoparticles (AuNPs): Gold nanoparticles are typically synthesized by the reduction of a gold salt, such as chloroauric acid (HAuCl₄), in the presence of a reducing agent like sodium citrate. This results in a colloidal suspension of AuNPs.
- Preparation of m-PEG9-SH Solution: A solution of m-PEG9-SH is prepared in an appropriate solvent, typically deionized water or an alcohol, at a desired concentration.
- Functionalization Reaction: The **m-PEG9-SH** solution is added to the AuNP suspension. The thiol group of the **m-PEG9-SH** has a high affinity for the gold surface and will spontaneously form a self-assembled monolayer on the nanoparticle.
- Purification: After the reaction, the functionalized AuNPs are purified to remove any unbound m-PEG9-SH and other reactants. This is often achieved through centrifugation and resuspension in a clean solvent.
- Characterization: The resulting PEGylated AuNPs are then characterized using techniques such as UV-Vis spectroscopy, dynamic light scattering (DLS), and transmission electron microscopy (TEM) to confirm successful functionalization and assess their size, stability, and dispersity.

The workflow for this experimental protocol can be visualized as follows.





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Figure 2: Workflow for gold nanoparticle functionalization.

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